

C₁₄H₁₈BrN₅O₂ molecular weight and formula

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Compound of Interest

Compound Name: C₁₄H₁₈BrN₅O₂

Cat. No.: B12631912

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In-depth Technical Guide: C₁₄H₁₈BrN₅O₂

An extensive search of chemical databases and scientific literature did not yield a specific, publicly cataloged compound with the molecular formula **C₁₄H₁₈BrN₅O₂**. This suggests that the molecule in question may be a novel research compound, a proprietary pharmaceutical intermediate, or that the provided formula may contain a typographical error.

Without the identification of a specific chemical structure, it is not possible to provide a detailed technical guide covering its molecular weight, experimental protocols, and associated biological pathways. The generation of quantitative data tables and visualizations is contingent upon the availability of this foundational information.

For the benefit of researchers, scientists, and drug development professionals who may be working with a similarly structured molecule, this guide will outline the general methodologies and theoretical frameworks that would be applied should such a compound be identified.

Section 1: Physicochemical Properties and Molecular Weight

Once a compound with the formula **C₁₄H₁₈BrN₅O₂** is identified, its fundamental properties would be characterized.

Table 1: Calculated Physicochemical Properties for **C₁₄H₁₈BrN₅O₂**

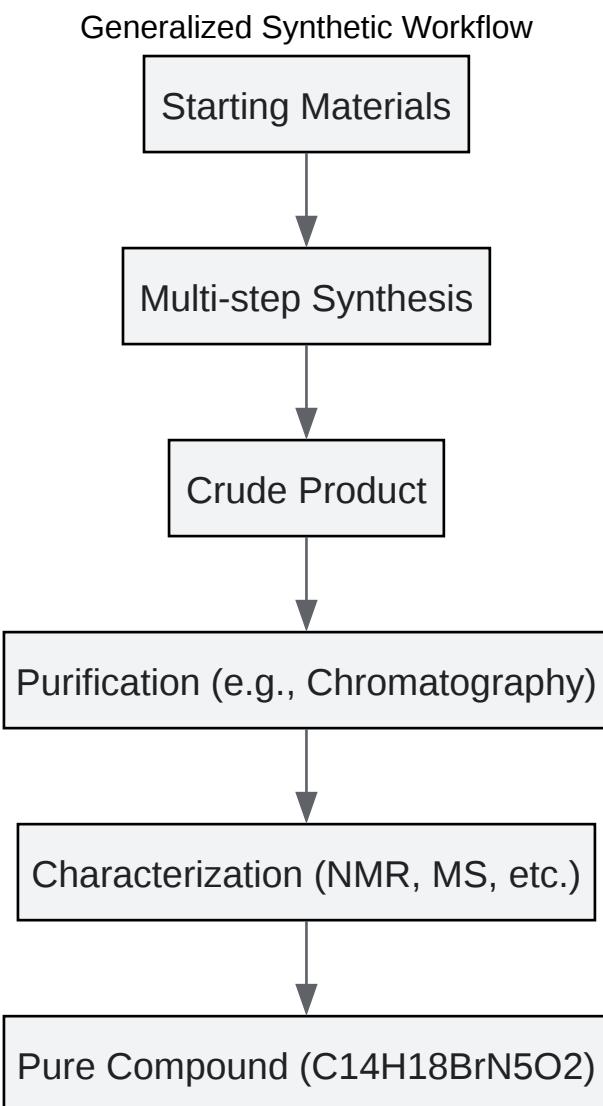
Property	Value	Method
Molecular Formula	C14H18BrN5O2	-
Exact Molecular Weight	367.0698 g/mol	Calculated
Monoisotopic Mass	367.0698 g/mol	Calculated
Elemental Composition	C: 45.66%	Calculated
H: 4.93%		
Br: 21.70%		
N: 19.02%		
O: 8.69%		

Section 2: Hypothetical Experimental Protocols

The following represents a generalized workflow for the characterization and evaluation of a novel chemical entity.

Synthesis and Purification

The synthesis of a molecule with the complexity of **C14H18BrN5O2** would likely involve a multi-step organic synthesis. A generalized workflow for such a process is depicted below.

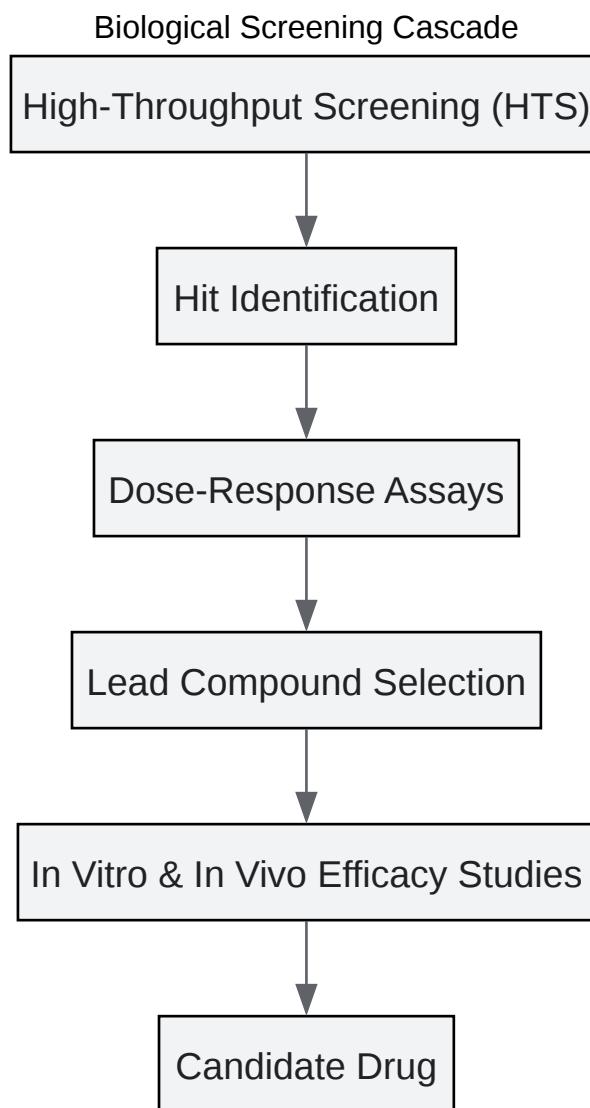


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Caption: Generalized workflow for chemical synthesis and purification.

Biological Screening

To determine the biological activity of a novel compound, a hierarchical screening process is typically employed. This would begin with broad, high-throughput screens and progress to more specific, targeted assays.



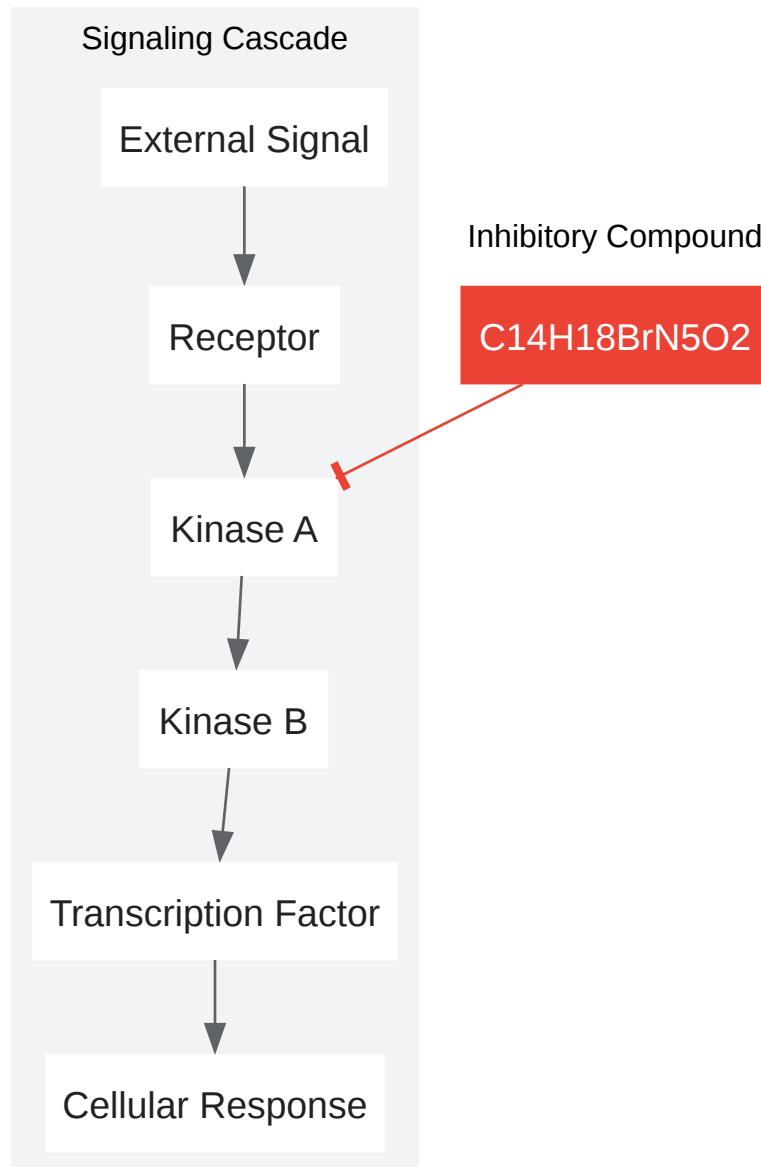
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Caption: Typical cascade for biological activity screening.

Section 3: Potential Signaling Pathways

Given the elemental composition, which includes nitrogen and oxygen, it is plausible that a molecule with the formula **C14H18BrN5O2** could interact with various biological signaling pathways. The presence of bromine also suggests potential for use as a structural probe or active pharmacophore. A hypothetical interaction with a generic kinase signaling pathway is illustrated below.

Hypothetical Kinase Pathway Interaction

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Caption: Potential inhibitory action on a signaling pathway.

Should a specific compound with the molecular formula **C14H18BrN5O2** be identified, a more detailed and targeted technical guide can be developed. Researchers in possession of structural information for such a compound are encouraged to consult specialized chemical databases for more specific data.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com